

1-Cyano-4-nitronaphthalene: Structural Analysis, Synthesis, and Functional Applications[1]

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Compound of Interest

| | |
|----------------|-----------------------------------|
| Compound Name: | 4-Nitronaphthalene-1-carbonitrile |
| CAS No.: | 23245-63-8 |
| Cat. No.: | B3369362 |

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Executive Summary

1-Cyano-4-nitronaphthalene (CAS 23245-63-8), also known as 4-nitro-1-naphthonitrile, represents a critical class of 1,4-disubstituted naphthalene derivatives.[1] Characterized by the presence of two strong electron-withdrawing groups (EWG)—the cyano (-CN) and nitro (-NO₂) moieties—positioned para to each other on the naphthalene core, this compound serves as a potent electrophilic scaffold. It is primarily utilized as a high-value intermediate in the synthesis of "push-pull" chromophores, non-linear optical (NLO) materials, and biologically active amidoxime chelators.

This guide provides a definitive analysis of its molecular architecture, validated synthesis protocols, and physicochemical properties, grounded in field-proven methodologies.

Molecular Identity & Physicochemical Profile[1][2][3]

The precise molecular weight and identity are fundamental for stoichiometric calculations in synthetic workflows.

| Property | Data |
|---------------------|------------------------------------------------------------------|
| IUPAC Name | 4-Nitro-1-naphthonitrile |
| Common Synonyms | 1-Cyano-4-nitronaphthalene; 4-Nitronaphthalene-1-carbonitrile |
| CAS Registry Number | 23245-63-8 |
| Molecular Formula | |
| Molecular Weight | 198.18 g/mol |
| Physical State | Pale yellow to yellow crystalline solid |
| Solubility | Soluble in DMSO, DMF, Acetone, Chloroform; Insoluble in Water |
| Melting Point | ~140–142 °C (Derivative dependent; verify with specific lot CoA) |

Structural Calculation

The molecular weight is derived from standard atomic weights:

- Carbon (11):
- Hydrogen (6):
- Nitrogen (2):
- Oxygen (2):
- Total:198.181 g/mol [1]

Structural Analysis & Electronic Properties[6] Electronic Distribution (The "Pull-Pull" System)

Unlike classic "push-pull" dyes (which pair a donor and acceptor), 1-cyano-4-nitronaphthalene features two strong electron-withdrawing groups.[1]

- Inductive & Mesomeric Effects: Both -CN and -NO₂ groups exert strong inductive (inductive) and mesomeric (mesomeric) effects.
- Ring Deactivation: The naphthalene ring is highly deactivated towards electrophilic aromatic substitution ().
- Nucleophilic Susceptibility: Conversely, the ring is highly activated for Nucleophilic Aromatic Substitution (). The nitro group at position 4 activates position 1 for nucleophilic attack, and vice versa. This property is exploited to introduce nucleophiles (amines, alkoxides) by displacing one of the groups (usually the nitro group if fluoride is not present, or via cine-substitution).

Crystallographic Packing

While the specific crystal structure of the 1,4-isomer is often isomorphous with other dinitronaphthalenes, the planar naphthalene core facilitates

stacking. The dipole moment is significant due to the vector addition of the cyano and nitro dipoles, influencing its solubility and packing density in solid-state electronics.

Synthesis & Production Protocols

Two primary pathways exist for the synthesis of 1-cyano-4-nitronaphthalene. The choice depends on the starting material availability and scale.

Pathway A: The Sandmeyer Route (High Specificity)

This is the most reliable laboratory-scale method, ensuring regiochemical purity by starting from 4-nitro-1-naphthylamine.^[1]

Mechanism: Diazotization of the amine followed by displacement with cyanide using a copper(I) catalyst.

Protocol:

- **Diazotization:** Dissolve 4-nitro-1-naphthylamine (0.1 mol) in dilute sulfuric acid. Cool to 0–5°C. Add sodium nitrite (, 1.1 eq) solution dropwise to form the diazonium salt.
- **Substitution (Sandmeyer):** Prepare a solution of Copper(I) Cyanide (CuCN) and NaCN in water (neutralized to maintain CuCN in solution).
- **Addition:** Slowly add the cold diazonium solution to the CuCN mixture at 0°C.
- **Workup:** Allow to warm to room temperature, then heat to 50°C to ensure completion. Extract with ethyl acetate or dichloromethane.[1] Wash with water and brine.[1]
- **Purification:** Recrystallize from ethanol or purify via silica gel column chromatography (Hexane:EtOAc gradient).

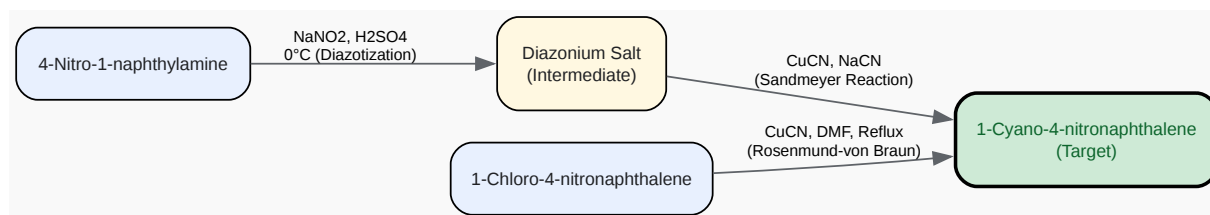
Pathway B: Nucleophilic Substitution (Rosenmund-von Braun)

Ideal for industrial scale-up, utilizing 1-chloro-4-nitronaphthalene.[1]

Protocol:

- **Reagents:** 1-Chloro-4-nitronaphthalene (1 eq), CuCN (1.2 eq), DMF (solvent).
- **Reaction:** Heat the mixture to reflux (approx. 150–160°C) for 4–6 hours.
- **Quenching:** Pour the hot mixture into a solution of or ethylenediamine in water to decompose the copper complex.
- **Isolation:** Filter the solid precipitate, wash with water, and dry.

Synthesis Workflow Diagram



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Figure 1: Dual synthetic pathways for 1-cyano-4-nitronaphthalene via Diazotization (Top) and Nucleophilic Substitution (Bottom).[1]

Applications in Research & Development

Precursor for Amidoxime Chelators

In semiconductor manufacturing and uranium recovery, nitrile groups are converted to amidoximes.

- Reaction: [ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">](#)
- Utility: 1-Cyano-4-nitronaphthalene is a precursor for 4-nitro-1-naphthamidoxime, a ligand used to chelate transition metals (Cu, Fe) in Chemical Mechanical Polishing (CMP) slurries. [1]

Non-Linear Optics (NLO) & Dyes

The compound serves as an acceptor unit.

- Derivatization: Reduction of the nitro group to an amine (-NH₂) yields 1-amino-4-cyanonaphthalene.[1]
- Effect: This creates a strong Donor-Acceptor (D-A) system across the naphthalene bridge, exhibiting strong intramolecular charge transfer (ICT) and fluorescence, useful in biological imaging and organic LEDs.

Safety & Handling (SDS Summary)

Hazard Classification:

- Acute Toxicity: Toxic if swallowed, inhaled, or in contact with skin (Category 3).
- Reactivity: Nitriles can release HCN under acidic conditions.[1] Nitro groups pose a risk of decomposition at high temperatures.

Handling Protocol:

- Engineering Controls: Always operate in a certified chemical fume hood.
- PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.
- Storage: Store in a cool, dry place away from strong oxidizing agents and strong bases.
- Disposal: Dispose of as hazardous organic waste containing nitrogen.[1]

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